

Quantification of 2-Methylanthracene in crude oil samples

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Compound of Interest

Compound Name: 2-Methylanthracene

CAS No.: 26914-18-1

Cat. No.: B7822218

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Application Note: AN-02MA-OIL

Quantitative Analysis of 2-Methylanthracene in Crude Oil Using Ultrasound-Assisted Solid-Phase Extraction and GC-MS

Abstract

This application note presents a robust and validated method for the quantification of **2-methylanthracene**, a key polycyclic aromatic hydrocarbon (PAH), in complex crude oil matrices. The protocol employs an efficient ultrasound-assisted extraction (UAE) followed by a selective solid-phase extraction (SPE) cleanup to isolate the analyte from interfering hydrocarbons. Final determination is performed by Gas Chromatography-Mass Spectrometry (GC-MS) operating in Selected Ion Monitoring (SIM) mode, ensuring high sensitivity and selectivity. This method is designed for researchers in environmental monitoring, geochemistry, and petroleum analysis, providing reliable data for source rock correlation, environmental impact assessment, and quality control of petroleum products.

Introduction & Significance

Polycyclic Aromatic Hydrocarbons (PAHs) are a class of organic compounds that are ubiquitous environmental contaminants, with many classified as carcinogenic or mutagenic.[1] [2] **2-Methylanthracene** (CAS: 613-12-7) is a tricyclic PAH and a component of fossil fuels like crude oil.[3] Its quantification is critical for several reasons:

- **Geochemical Fingerprinting:** The relative abundance of specific PAHs and their alkylated homologues, including **2-methylanthracene**, serves as a "chemical fossil" or biomarker. This data is invaluable for oil-to-source rock correlation studies and for understanding the thermal maturity of petroleum reservoirs.[4]
- **Environmental Monitoring:** Crude oil spills release PAHs into the environment. Accurate measurement of compounds like **2-methylanthracene** helps in assessing the extent of contamination and the effectiveness of remediation efforts.
- **Regulatory Compliance:** Many jurisdictions have regulations limiting the concentration of specific PAHs in various products and environmental samples.

The primary analytical challenge lies in the immense complexity of the crude oil matrix, which contains thousands of aliphatic and aromatic hydrocarbons that can interfere with the analysis. [5][6] Therefore, a highly selective sample preparation procedure is paramount to isolate the PAHs of interest before instrumental analysis.[7] This protocol combines the efficiency of ultrasonic extraction with the selectivity of solid-phase extraction to overcome these matrix effects.

Principle of the Method

The analytical strategy is based on a multi-stage process designed for optimal recovery and accuracy.

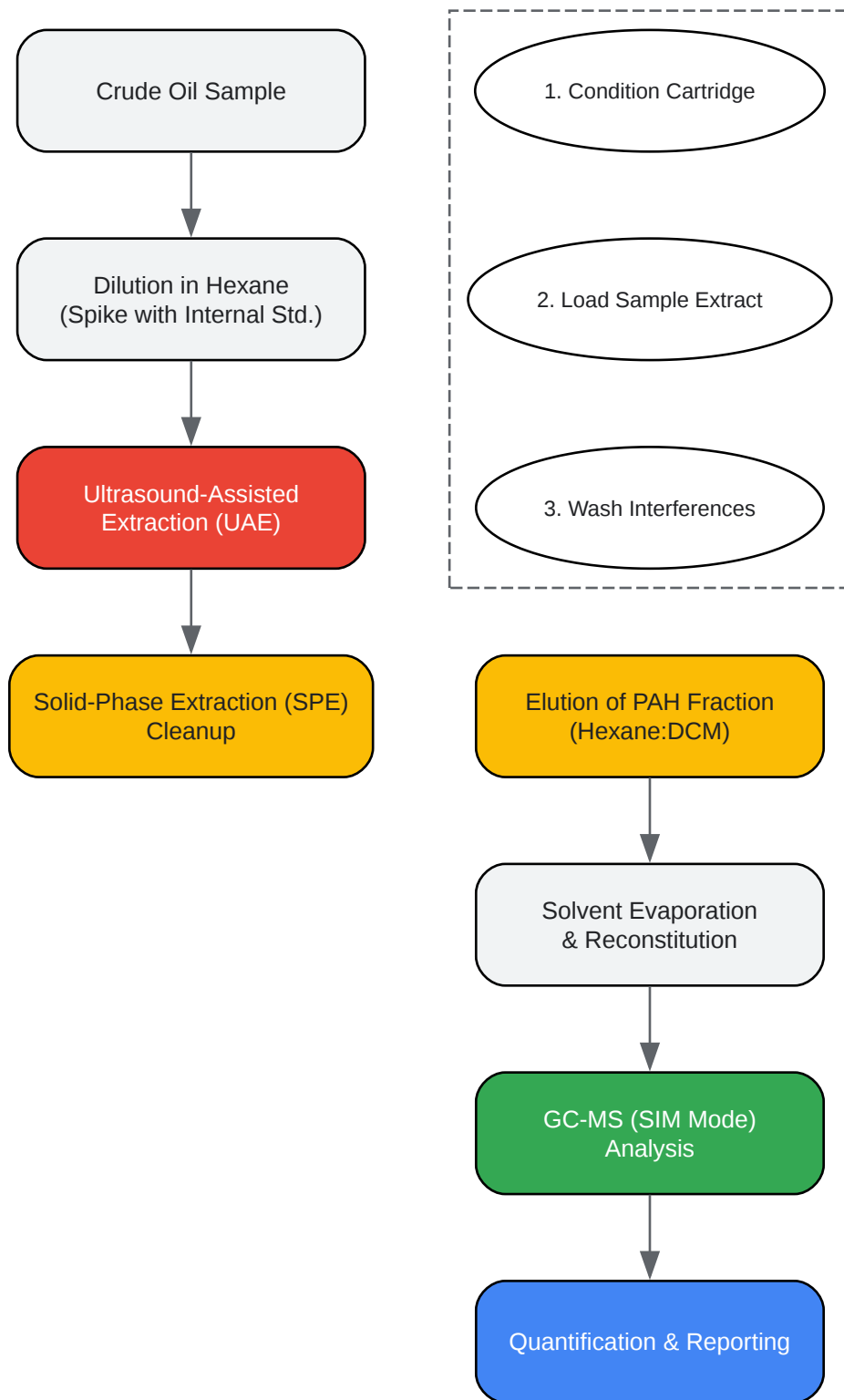
- **Ultrasound-Assisted Extraction (UAE):** The crude oil sample, diluted in a suitable organic solvent, is subjected to ultrasonic waves. This process creates acoustic cavitation, where the formation and collapse of microscopic bubbles generate localized high pressure and temperature, enhancing the mass transfer of target analytes from the complex oil matrix into the solvent.[8][9] UAE is significantly faster and often more efficient than traditional extraction methods.[9]

- **Solid-Phase Extraction (SPE) Cleanup:** The extract from the UAE step is passed through an SPE cartridge. SPE is a form of liquid chromatography that separates compounds based on their physical and chemical properties.^{[10][11]} In this method, a silica-based sorbent is used to retain polar compounds and larger molecules while allowing the less polar PAH fraction, including **2-methylanthracene**, to be selectively eluted. This step is crucial for removing matrix interferences that could otherwise compromise the chromatographic analysis.^{[12][13]}
- **Gas Chromatography-Mass Spectrometry (GC-MS) Analysis:** The cleaned extract is injected into a GC-MS system. The gas chromatograph separates the components of the mixture based on their boiling points and affinity for the capillary column.^[14] As each compound elutes from the column, it enters the mass spectrometer, which ionizes the molecules (typically via electron impact) and separates the resulting fragments based on their mass-to-charge ratio (m/z).^[4] For quantitative analysis, the MS is operated in Selected Ion Monitoring (SIM) mode, where it only monitors for specific ions characteristic of **2-methylanthracene**, dramatically increasing sensitivity and filtering out background noise.^[14]

Experimental Workflow Diagram

The complete analytical workflow is depicted below, from initial sample handling to final data acquisition.

Figure 1. Analytical Workflow

[Click to download full resolution via product page](#)Caption: Figure 1. Complete workflow for **2-methylanthracene** analysis.

Detailed Protocols

Materials and Reagents

- Crude Oil Sample
- Standards:
 - **2-Methylanthracene** certified standard ($\geq 97\%$ purity).[\[15\]](#)
 - Internal Standard (IS): Phenanthrene-d10 certified standard.
 - Surrogate Standard: Naphthalene-d8, Acenaphthene-d10, Chrysene-d12, Perylene-d12.
[\[14\]](#)
- Solvents (Pesticide or HPLC Grade):
 - n-Hexane
 - Dichloromethane (DCM)
 - Acetone
- SPE Cartridges: 500 mg, 3 mL Silica gel cartridges.
- Glassware: Calibrated volumetric flasks, pipettes, autosampler vials with PTFE-lined caps, beaker, graduated cylinders.
- Equipment:
 - Analytical balance (4-decimal place)
 - Ultrasonic bath
 - Nitrogen evaporator or rotary evaporator
 - Vortex mixer
 - GC-MS system with autosampler

Standard Preparation

- Stock Solutions (1000 µg/mL): Accurately weigh ~10 mg of **2-methylanthracene** and Phenanthrene-d10 into separate 10 mL volumetric flasks. Dissolve and bring to volume with acetone. Store at 4°C in amber vials.
- Intermediate Solutions (10 µg/mL): Prepare an intermediate solution by diluting the stock solutions in acetone.
- Calibration Standards: Prepare a series of calibration standards (e.g., 0.05, 0.1, 0.5, 1.0, 2.0, 5.0 µg/mL) in n-hexane. Each standard must contain the internal standard (Phenanthrene-d10) at a constant concentration (e.g., 1.0 µg/mL).^[14]

Sample Preparation Protocol

- Homogenization & Weighing: Vigorously shake the crude oil sample to ensure homogeneity. Accurately weigh approximately 100 mg of crude oil into a 20 mL glass vial.
- Dilution & Spiking: Add 10 mL of n-hexane to the vial. Spike the sample with the internal standard (Phenanthrene-d10) to achieve a final concentration of 1 µg/mL in the extract. Also add surrogate standards to monitor extraction efficiency.
- Ultrasound-Assisted Extraction (UAE): Cap the vial tightly and place it in an ultrasonic bath. Sonicate for 30 minutes.^[9] This step facilitates the dissolution of the oil and the transfer of PAHs into the solvent.
- SPE Cartridge Conditioning: Set up a silica SPE cartridge on a vacuum manifold. Condition the cartridge by passing 5 mL of DCM followed by 5 mL of n-hexane. Do not allow the cartridge to go dry.
- Sample Loading: Load the 10 mL hexane extract from step 3 onto the conditioned SPE cartridge. Allow the sample to pass through the sorbent at a slow, dropwise rate (~1-2 mL/min).
- Washing (Interference Removal): After the entire sample has passed through, wash the cartridge with 5 mL of n-hexane to elute saturates and other non-polar interferences.

- **Analyte Elution:** Elute the PAH fraction, including **2-methylanthracene**, from the cartridge using 8 mL of a 70:30 (v/v) mixture of n-hexane and dichloromethane.[\[13\]](#) Collect the eluate in a clean collection tube.
- **Concentration:** Gently evaporate the eluate to a final volume of approximately 0.5 mL under a stream of nitrogen at room temperature. Reconstitute the final volume to exactly 1.0 mL with n-hexane.
- **Final Extract:** Transfer the final extract to a 2 mL autosampler vial for GC-MS analysis.

GC-MS Instrumental Protocol

The following parameters provide a validated starting point and may be optimized for specific instruments.

GC Parameter	Setting
Instrument	Gas Chromatograph with Mass Spectrometer
Injection Port	Splitless mode, 280°C
Injection Volume	1 µL
Carrier Gas	Helium, constant flow at 1.0 mL/min
Column	HP-5MS (or equivalent), 30 m x 0.25 mm ID, 0.25 µm film thickness [14]
Oven Program	Initial 70°C, hold 2 min; ramp 20°C/min to 150°C; ramp 10°C/min to 300°C, hold 10 min
MS Parameter	Setting
Ionization Mode	Electron Impact (EI), 70 eV
Source Temperature	230°C
Transfer Line	280°C
Acquisition Mode	Selected Ion Monitoring (SIM)

SIM Ion Selection: The selection of appropriate ions is critical for selectivity. Based on NIST library data, the following ions should be monitored.[\[16\]](#)[\[17\]](#)[\[18\]](#)

Compound	Role	Quantifier Ion (m/z)	Qualifier Ion(s) (m/z)
2-Methylantracene	Target Analyte	192.1	191.1, 189.1
Phenanthrene-d10	Internal Standard	188.1	160.1

Data Analysis and Quality Control

Quantification

A five-point calibration curve is generated by plotting the response factor (ratio of analyte peak area to internal standard peak area) against the concentration of the analyte. The concentration of **2-methylantracene** in the sample is calculated using the response factor from the sample analysis and the linear regression equation from the calibration curve.

Method Validation and QC

To ensure the trustworthiness of the results, the method must be validated and subject to routine quality control.[\[19\]](#)[\[20\]](#)

- Linearity: The calibration curve should have a coefficient of determination (R^2) of ≥ 0.995 .
- Limit of Detection (LOD) & Quantification (LOQ): Determined based on the signal-to-noise ratio (S/N) of low-level standards (typically S/N of 3 for LOD and 10 for LOQ).[\[2\]](#)[\[7\]](#)
- Accuracy & Precision: Determined by analyzing spiked crude oil samples (matrix spikes) at multiple concentrations. Recoveries should be within 70-130% with a relative standard deviation (RSD) of $<15\%$.
- Quality Control: Each analytical batch should include a method blank (to check for contamination), a laboratory control sample (LCS), and a matrix spike/matrix spike duplicate (MS/MSD) pair.

Sample Data Presentation

Table 1: Calibration Data for **2-Methylanthracene**

Standard Level	Concentration (µg/mL)	Analyte Area	IS Area	Response Factor
1	0.05	15,480	305,100	0.051
2	0.10	31,250	308,500	0.101
3	0.50	155,900	306,200	0.509
4	1.00	310,500	304,800	1.019
5	2.00	625,400	307,100	2.036

| R² | | | | 0.9998 |

Table 2: Analysis Results for a Spiked Crude Oil Sample

Sample ID	Analyte	Spiked Conc. (µg/g)	Measured Conc. (µg/g)	Recovery (%)	RSD (%) (n=3)
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| Crude Oil A | **2-Methylanthracene** | 10.0 | 9.45 | 94.5% | 5.8% |

Conclusion

The described method provides a comprehensive and reliable protocol for the quantification of **2-methylanthracene** in crude oil. The combination of ultrasound-assisted extraction and targeted SPE cleanup effectively mitigates the severe matrix effects inherent in petroleum samples. The use of GC-MS in SIM mode with an internal standard ensures the high degree of sensitivity, selectivity, and accuracy required for both research and routine monitoring applications. Adherence to the outlined validation and quality control procedures will ensure the generation of defensible and high-quality data.

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